

A Technical Guide to the Discovery and Evolving Research of Neodymium-142

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Compound of Interest

Compound Name: **Neodymium-142**

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Introduction

Neodymium, a rare earth element discovered in 1885, has found applications in diverse fields, from high-strength magnets to specialized glass.[\[1\]](#)[\[2\]](#) Within its isotopic spectrum,

Neodymium-142 (^{142}Nd) stands out as a critical tool in the Earth and planetary sciences.[\[3\]](#)

This stable isotope is the daughter product of the alpha decay of the now-extinct radionuclide Samarium-146 (^{146}Sm), which had a half-life of approximately 103 million years.[\[4\]](#)[\[5\]](#) The short-lived nature of this decay system makes the ^{146}Sm - ^{142}Nd chronometer a powerful probe into the earliest history of our solar system, providing insights into the formation and differentiation of terrestrial planets within the first few hundred million years of their existence.

[\[6\]](#)

This technical guide provides a comprehensive overview of the discovery and history of **Neodymium-142** research, with a focus on the analytical techniques, key experimental findings, and the logical frameworks used to interpret ^{142}Nd isotopic data.

Discovery and History

The element Neodymium was first identified in 1885 by Austrian chemist Carl Auer von Welsbach.[\[7\]](#) He successfully separated it from "didymium," which was previously thought to be a distinct element.[\[7\]](#) However, the significance of its isotopic composition, particularly ^{142}Nd , was not realized until the development of high-precision mass spectrometry.

The application of Neodymium isotopes in geology began in the mid-1970s with the advent of modern mass spectrometry techniques, which enabled the precise measurement of isotopic ratios necessary for radiometric dating.^[8] The long-lived ^{147}Sm - ^{143}Nd system, with a half-life of 106 billion years, became a robust method for dating ancient rocks.^[8]

Research into the shorter-lived ^{146}Sm - ^{142}Nd system gained momentum with the discovery of ^{142}Nd anomalies in meteorites and, later, in ancient terrestrial rocks.^[9] A pivotal moment in ^{142}Nd research was the 2005 discovery of a small but significant variation in the $^{142}\text{Nd}/^{144}\text{Nd}$ ratio between chondritic meteorites, considered the building blocks of Earth, and terrestrial rocks.^{[9][10]} This finding was initially interpreted as evidence for the rapid differentiation of Earth's mantle and crust within the first 30 million years of its history.^{[9][10]} Subsequent research has led to a more nuanced understanding, with ongoing debate about the relative contributions of early planetary differentiation and the heterogeneous distribution of nucleosynthetic materials in the early solar nebula to these ^{142}Nd variations.^{[4][11]}

Quantitative Data Presentation

The following tables summarize key quantitative data on **Neodymium-142** isotopic compositions from various sources. The $^{142}\text{Nd}/^{144}\text{Nd}$ ratios are often expressed in parts per million (ppm) deviation ($\mu^{142}\text{Nd}$ or $\epsilon^{142}\text{Nd}$) from a terrestrial standard.

Table 1: **Neodymium-142** Isotopic Ratios in Chondrites

Chondrite Type	Sample	$\mu^{142}\text{Nd}$ (ppm deviation from terrestrial standard)	Reference
Enstatite Chondrites (EC)	Average (Type 4-6, excluding Hvitts)	-14 ± 5	[4]
Unequilibrated (excluding Sahara 97072, 97096, 97158)	-3 ± 4	[4]	
Jilin (H5)	-22 ± 5	[4]	
Ordinary Chondrites (OC)	Average	-18 ± 5	[4]
Average	-19 ± 5	[4]	
Carbonaceous Chondrites (CC)	Allende (CV3)	-22 ± 2 and -31 ± 7	[4]
Average	-32 ± 3	[4]	
Average	-35 ± 15	[4]	

Table 2: **Neodymium-142** Isotopic Ratios in Ancient Terrestrial Rocks

Location	Rock Unit	$\mu^{142}\text{Nd}$ (ppm deviation from terrestrial standard)	Reference
Nuvvuagittuq Greenstone Belt, Canada	Various rock types	-0.07 to -0.15 ($\varepsilon^{142}\text{Nd}$)	[12][13]
Isua Supracrustal Belt, Greenland	Garbenschiefer boninitic amphibolites	Mean of +12	[12]

Table 3: Standard Reference Materials for Neodymium Isotope Analysis

Standard	Reported $^{143}\text{Nd}/^{144}\text{Nd}$ Ratio	Reference
JNd-i	0.5121031	[14]
JNd-1	Mean of 5 instruments: $0.5121057 \pm 4.9\text{ppm}$	[14]
BCR-2 (Basalt Standard)	0.512624 ± 0.000012	[15]

Experimental Protocols

The precise and accurate measurement of Neodymium isotopic ratios is fundamental to ^{142}Nd research. The following sections detail the key experimental methodologies.

Sample Preparation and Chemical Separation

- Sample Dissolution: Approximately 50 to 100 mg of a powdered rock sample is weighed and mixed with a "spike" solution containing known amounts of Sm and Nd isotopes for concentration determination via isotope dilution. The mixture is then dissolved in a mixture of concentrated hydrofluoric (HF) and nitric (HNO_3) acids in a Teflon bomb, which is sealed in a steel jacket and heated.[\[16\]](#) For meteorites, a more rigorous digestion using a pressure digestion system with a mixture of HF, HNO_3 , and sulfuric acid (H_2SO_4) at high temperatures (e.g., 240°C) is employed to ensure complete dissolution of acid-resistant presolar grains.[\[9\]](#)
- Column Chromatography: A multi-stage column chromatography process is used to separate Samarium (Sm) and Neodymium (Nd) from the rock matrix and from each other.[\[16\]](#)[\[17\]](#)[\[18\]](#)
 - Cation-Exchange Column: The dissolved sample is passed through a cation-exchange resin to separate the rare earth elements (REEs), including Sm and Nd, from major rock-forming elements.[\[16\]](#)[\[18\]](#)
 - HDEHP Resin Column: The collected REE fraction is then passed through a column containing a resin with di(2-ethylhexyl) orthophosphoric acid (HDEHP), which allows for the separation of individual REEs.[\[16\]](#)[\[18\]](#)

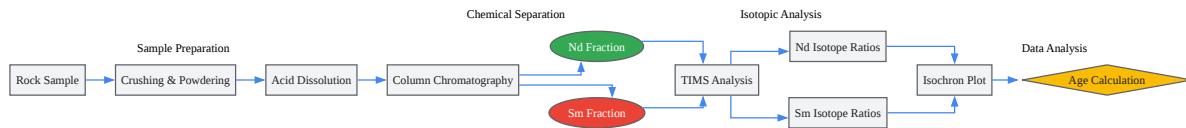
Thermal Ionization Mass Spectrometry (TIMS)

Thermal Ionization Mass Spectrometry is the primary technique for high-precision measurement of Neodymium isotope ratios.[\[9\]](#)[\[14\]](#)[\[17\]](#)

- **Filament Loading:** The purified Nd fraction is loaded onto a rhenium (Re) filament.[\[14\]](#)[\[17\]](#) A common technique involves depositing the sample with a tantalum oxide (Ta_2O_5) and phosphoric acid slurry, which acts as an oxygen source to enhance ionization, particularly for small sample sizes (1-10 ng).[\[17\]](#)
- **Mass Spectrometry Analysis:** The filament is heated in the mass spectrometer to ionize the Nd atoms. The resulting ion beam is accelerated and separated by mass in a magnetic field.
 - **Multidynamic Analysis:** A multidynamic analysis sequence is often used, where different isotope ratios are measured in different cycles using multiple collectors. This method corrects for variations in collector efficiency and amplifier gain.[\[14\]](#)
 - **Data Collection:** Data are typically collected in multiple blocks of cycles, with each cycle involving a short integration time (e.g., 10 seconds).[\[14\]](#)
- **Fractionation Correction:** During thermal ionization, lighter isotopes are preferentially ionized, a process known as mass fractionation. This is corrected for by normalizing the measured isotope ratios to a stable, non-radiogenic isotope pair with a known ratio. For Neodymium, the $^{146}\text{Nd}/^{144}\text{Nd}$ ratio of 0.7219 is used for this correction, typically applying an exponential law.[\[14\]](#)

Mandatory Visualizations

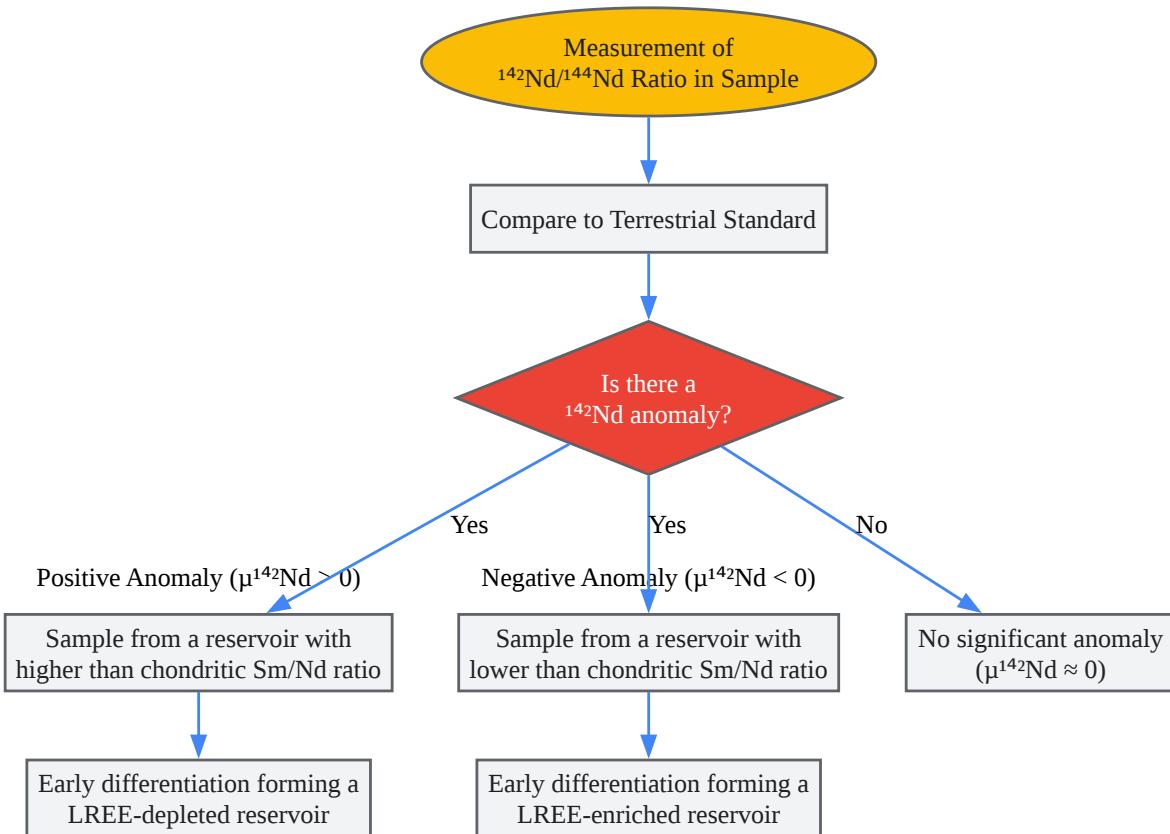
Samarium-Neodymium Radiometric Dating Workflow



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Caption: Workflow for Samarium-Neodymium radiometric dating.

Logical Framework for Interpreting ^{142}Nd Anomalies

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Caption: Logical framework for interpreting ^{142}Nd anomalies.

Conclusion

The study of **Neodymium-142** has revolutionized our understanding of the early solar system and the formation of terrestrial planets. From its initial discovery as an isotope of a rare earth element to its current application as a high-precision chronometer for the earliest planetary processes, ^{142}Nd research continues to be a vibrant and essential field in geochemistry and

cosmochemistry. The ongoing refinement of analytical techniques, such as Thermal Ionization Mass Spectrometry, and the continued investigation of ancient rock archives on Earth and from extraterrestrial samples will undoubtedly lead to new insights into the dawn of our solar system. This guide provides a foundational understanding of the principles and methodologies that underpin this exciting area of scientific inquiry.

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